

An In-depth Technical Guide to C.I. Reactive Orange 13

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Compound of Interest

Compound Name: Reactive orange 13

Cat. No.: B1594569

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and applications of C.I. **Reactive Orange 13**, a widely used reactive azo dye. The information is intended to support research and development activities by providing detailed technical data and established experimental protocols.

Core Chemical and Physical Properties

Reactive Orange 13 is a synthetically produced organic compound, primarily utilized as a textile dye.^[1] Its vibrant orange hue and ability to form covalent bonds with fibers make it a popular choice for dyeing cellulosic materials.^{[2][3]} It is classified as a single azo dye.^[2]

Quantitative Data Summary

The key quantitative properties of **Reactive Orange 13** are summarized in the table below for easy reference and comparison.

Property	Value	Unit	Source(s)
Chemical Identifiers			
C.I. Name	Reactive Orange 13	-	[2]
CAS Number	12225-85-3	-	[2]
Molecular Formula	C ₂₄ H ₁₅ ClN ₇ Na ₃ O ₁₀ S ₃	-	[2]
Molecular Weight	762.04	g/mol	[2]
Physical Properties			
Appearance	Orange Powder	-	[2]
Solubility in Water (20°C)	150	g/L	[2]
Solubility in Water (50°C)	160	g/L	[2]
Melting Point	Not Applicable (decomposes)	-	[1]
Spectroscopic Data			
Absorption Maxima (λ _{max})	~490-500	nm	[4]

Chemical Structure

The chemical structure of C.I. **Reactive Orange 13** is characterized by a complex aromatic system containing an azo group (-N=N-) which acts as the chromophore, responsible for its color. The structure also incorporates a reactive chlorotriazine group, which is key to its mechanism of action in dyeing.

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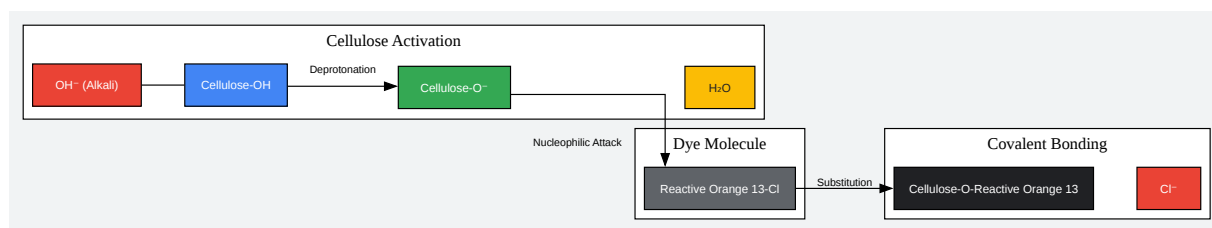
Reactivity and Mechanism of Action

The utility of **Reactive Orange 13** as a dye stems from its ability to form a covalent bond with the substrate, typically the hydroxyl groups of cellulose fibers found in materials like cotton, viscose, and linen.^{[5][6]} This reaction, which creates a permanent and highly stable dye-fiber linkage, is what imparts excellent wash fastness to the dyed materials.^[7]

The reaction mechanism is a nucleophilic substitution reaction that occurs under alkaline conditions.^[8] The alkali, typically sodium carbonate or sodium hydroxide, deprotonates the hydroxyl groups of the cellulose, making them nucleophilic. These activated hydroxyl groups then attack the carbon atom of the chlorotriazine ring, displacing the chlorine atom and forming a stable ether bond.

Signaling Pathway of Dye-Fiber Reaction

The following diagram illustrates the key steps in the covalent fixation of **Reactive Orange 13** to a cellulose fiber.



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Caption: Covalent bond formation between **Reactive Orange 13** and cellulose.

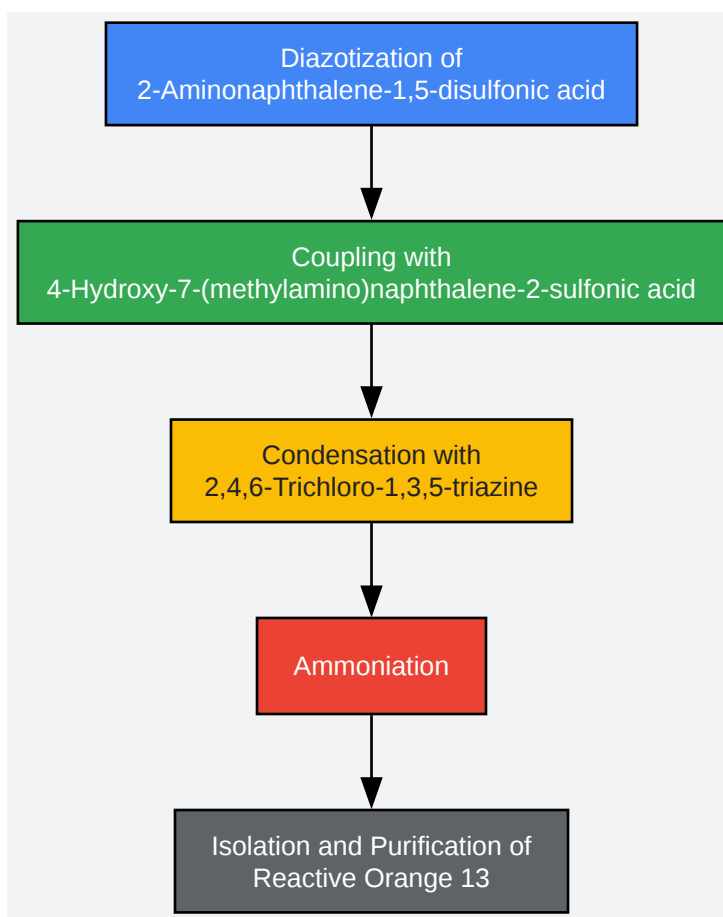
Experimental Protocols

This section provides detailed methodologies for the synthesis, application (dyeing), and analysis of C.I. **Reactive Orange 13**.

Synthesis of Reactive Orange 13

The industrial manufacturing process for **Reactive Orange 13** involves a multi-step synthesis. [2] A laboratory-scale adaptation of this process is outlined below.

Workflow for Synthesis of **Reactive Orange 13**



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Caption: Key stages in the synthesis of **Reactive Orange 13**.

Methodology:

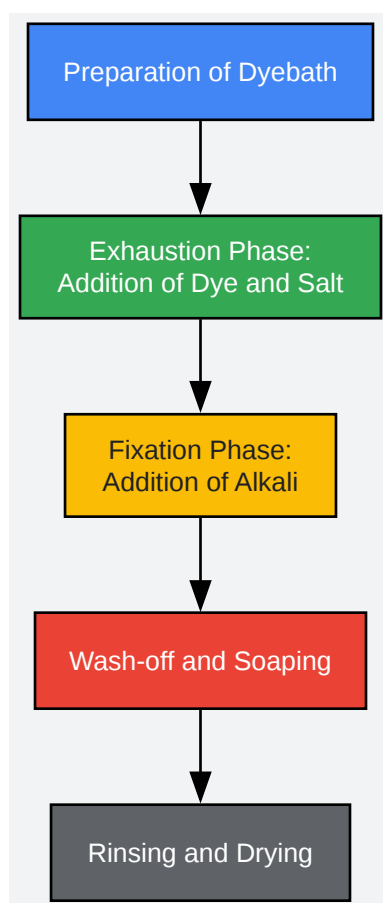
- **Diazotization:** Dissolve 2-Aminonaphthalene-1,5-disulfonic acid in water and cool to 0-5°C. Add a solution of sodium nitrite while maintaining the temperature. The completion of the reaction can be checked using starch-iodide paper.
- **Coupling:** Prepare a solution of 4-Hydroxy-7-(methylamino)naphthalene-2-sulfonic acid. Slowly add the diazonium salt solution from the previous step to this solution while maintaining a low temperature and alkaline pH to facilitate the coupling reaction.
- **Condensation:** The product from the coupling reaction is then reacted with 2,4,6-Trichloro-1,3,5-triazine (cyanuric chloride) in a controlled temperature and pH environment. This step introduces the reactive triazine ring.

- Ammoniation: The resulting dichlorotriazinyl dye is then treated with ammonia to replace one of the remaining chlorine atoms with an amino group.
- Isolation: The final product, **Reactive Orange 13**, is isolated from the reaction mixture, typically by salting out, followed by filtration, washing, and drying.

Application: Dyeing of Cotton Fabric

The following protocol details the dyeing of cotton fabric with **Reactive Orange 13** using a laboratory-scale exhaust dyeing method.

Workflow for Dyeing Cotton with **Reactive Orange 13**



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Caption: Standard procedure for dyeing cotton with **Reactive Orange 13**.

Methodology:

- Dye Bath Preparation: Prepare a dyebath with a liquor ratio of 20:1 (20 mL of water for every 1 g of fabric).
- Exhaustion:
 - Introduce the pre-wetted cotton fabric into the dyebath at 40°C.
 - Add the pre-dissolved **Reactive Orange 13** dye solution.
 - Gradually add a neutral salt, such as sodium chloride or sodium sulfate, to the dyebath. The salt helps in the exhaustion of the dye onto the fabric.
 - Slowly raise the temperature to 60-80°C and maintain for 30-45 minutes to allow for dye migration and leveling.
- Fixation:
 - Gradually add an alkali, such as sodium carbonate, to the dyebath to raise the pH to 10.5-11.
 - Continue the dyeing process at the same temperature for another 45-60 minutes to facilitate the covalent reaction between the dye and the fiber.
- Wash-off:
 - Drain the dyebath and give the fabric a cold rinse to remove unfixed dye.
 - Perform a soaping treatment at or near the boil with a non-ionic detergent to remove any hydrolyzed and loosely bound dye.
- Final Steps: Rinse the fabric thoroughly with hot and then cold water, and finally, air dry.

Analytical Methods

The concentration and purity of **Reactive Orange 13** can be determined using several analytical techniques. UV-Visible spectrophotometry and High-Performance Liquid Chromatography (HPLC) are commonly employed.

UV-Visible Spectrophotometry:

This method is based on measuring the absorbance of a solution of the dye at its wavelength of maximum absorbance (λ_{max}).

- Instrumentation: A calibrated UV-Visible spectrophotometer.
- Procedure:
 - Prepare a stock solution of **Reactive Orange 13** of a known concentration in deionized water.
 - Prepare a series of standard solutions of decreasing concentrations by serial dilution.
 - Measure the absorbance of each standard solution at the λ_{max} (~490-500 nm) to construct a calibration curve (Absorbance vs. Concentration).
 - Measure the absorbance of the unknown sample solution and determine its concentration from the calibration curve.

High-Performance Liquid Chromatography (HPLC):

HPLC provides a more selective and sensitive method for the quantification and purity assessment of **Reactive Orange 13**, especially in complex matrices.

- Instrumentation: An HPLC system equipped with a C18 reversed-phase column and a UV-Visible or Diode Array Detector (DAD).
- Mobile Phase: A gradient of an aqueous buffer (e.g., ammonium acetate) and an organic solvent (e.g., acetonitrile or methanol) is typically used.
- Procedure:
 - Prepare standard solutions of **Reactive Orange 13** in the mobile phase.
 - Inject the standards to determine the retention time and to create a calibration curve based on peak area.

- Inject the sample solution and quantify the amount of **Reactive Orange 13** by comparing its peak area to the calibration curve.

Safety and Handling

Reactive Orange 13 is an industrial chemical and should be handled with appropriate safety precautions. It is advisable to consult the Safety Data Sheet (SDS) before use.[9] In general, avoid inhalation of dust and contact with skin and eyes by using personal protective equipment such as gloves, safety glasses, and a lab coat.[9] Ensure adequate ventilation in the work area.[9]

Conclusion

C.I. **Reactive Orange 13** remains a significant dye in the textile industry due to its vibrant color, excellent fastness properties, and well-established application methods. This guide has provided a detailed overview of its chemical and physical properties, reaction mechanism, and key experimental protocols to aid researchers and scientists in their work with this compound. The provided data and methodologies offer a solid foundation for further research, development, and quality control applications involving **Reactive Orange 13**.

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